

Combination Therapy of RMC-5552 with RAS Inhibitors: Application Notes and Protocols

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Compound of Interest

Compound Name: (32-Carbonyl)-RMC-5552

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Introduction

RAS-addicted cancers remain a significant therapeutic challenge. While direct RAS inhibitors have shown promise, resistance often emerges through the activation of bypass signaling pathways. One critical escape mechanism involves the PI3K/AKT/mTOR pathway. RMC-5552 is a potent and selective bi-steric inhibitor of mTORC1 that deeply suppresses mTORC1 signaling while sparing mTORC2, potentially offering a better safety profile than dual mTORC1/2 inhibitors.[1][2][3][4] Preclinical studies have demonstrated that combining RMC-5552 or its tool compound equivalent, RMC-6272, with RAS inhibitors leads to synergistic anti-tumor activity in KRAS-mutant cancer models.[5][6] This combination strategy aims to overcome resistance and induce durable tumor regressions by simultaneously targeting two key survival pathways.[1][5]

These application notes provide a summary of the preclinical data and detailed protocols for key experiments to evaluate the combination of RMC-5552 with RAS inhibitors.

Data Presentation

In Vivo Efficacy of RMC-5552 in Combination with a KRAS G12C Inhibitor

The combination of RMC-5552 with a KRAS G12C inhibitor has been shown to cause durable tumor regressions in non-small cell lung cancer (NSCLC) xenograft models.

Table 1: In Vivo Antitumor Activity in H2122 NSCLC Xenograft Model[1]

Treatment Group	Dosing Schedule	Mean Tumor Volume Change (%)	Statistical Significance (vs. Vehicle)
Vehicle	-	Growth	-
RMC-5552	10 mg/kg, weekly	Growth Inhibition	p < 0.05
RMC-6291 (KRAS G12C Inhibitor)	100 mg/kg, daily	Growth Inhibition	p < 0.05
RMC-5552 + RMC-6291	As above	Tumor Regression	p < 0.001

Table 2: In Vivo Antitumor Activity in KRAS G12C Mutant NSCLC Patient-Derived Xenograft (PDX) Models[1]

PDX Model	Treatment Group	Mean Tumor Volume Change (%)	Statistical Significance (vs. Vehicle)
LX349	Vehicle	Growth	-
RMC-6272 (RMC-5552 tool)	Growth Inhibition	$p < 0.05$	
RMC-4998 (KRAS G12C Inhibitor)	Growth Inhibition	$p < 0.05$	
RMC-6272 + RMC-4998	Tumor Regression	$p < 0.001$	
LX369	Vehicle	Growth	-
RMC-6272 (RMC-5552 tool)	Growth Inhibition	$p < 0.05$	
RMC-4998 (KRAS G12C Inhibitor)	Growth Inhibition	$p < 0.05$	
RMC-6272 + RMC-4998	Tumor Regression	$p < 0.001$	

In Vitro Synergistic Activity

The combination of RMC-6272 and the KRAS G12C inhibitor RM-018 has demonstrated synergistic effects on cell viability and apoptosis in KRAS G12C mutant NSCLC cell lines.

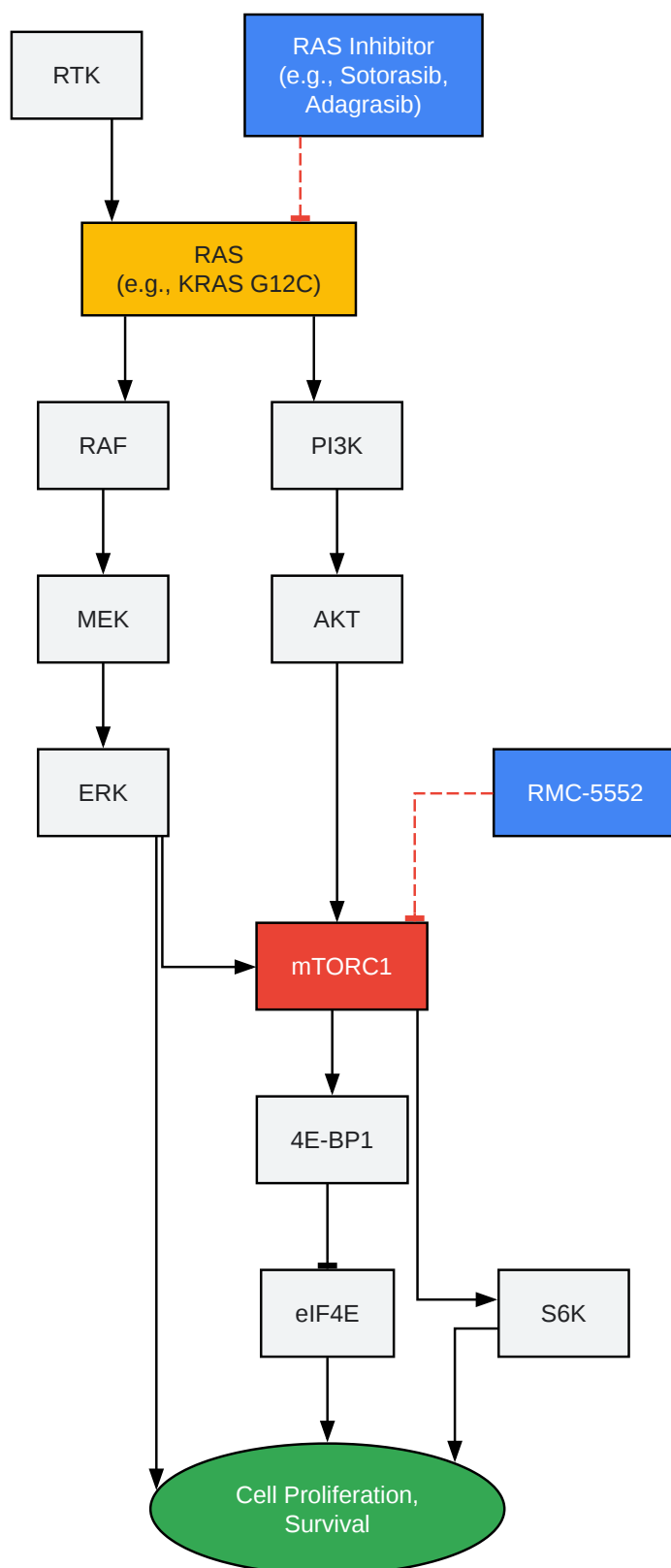
Table 3: In Vitro Apoptosis Induction in H1373 NSCLC Cells^[1]

Treatment Group (72h)	Concentration	% Annexin V Positive Cells	Statistical Significance
Vehicle	-	~5%	-
RM-018	100 nM	~15%	p < 0.05 vs. Vehicle
RMC-6272	1 nM	~10%	p < 0.05 vs. Vehicle
RM-018 + RMC-6272	As above	~40%	p < 0.001 vs. Single Agents

Signaling Pathways and Experimental Workflows

RAS and mTOR Signaling Crosstalk

Mutant RAS activates downstream signaling through multiple effector pathways, including the RAF-MEK-ERK and PI3K-AKT-mTOR cascades. These pathways are interconnected, and inhibition of one can lead to compensatory activation of the other. The combination of a RAS inhibitor and an mTORC1 inhibitor like RMC-5552 aims to block these key signaling nodes simultaneously.

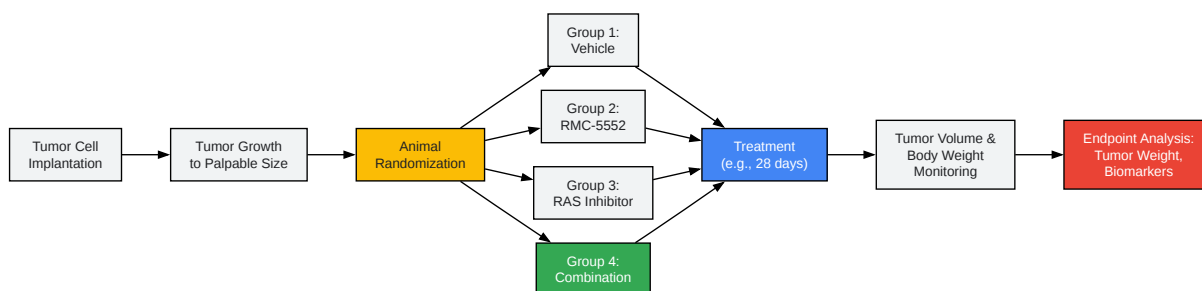


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Caption: Simplified RAS and mTOR signaling pathways and points of inhibition.

Experimental Workflow for In Vivo Combination Studies

A typical workflow for assessing the in vivo efficacy of RMC-5552 in combination with a RAS inhibitor involves tumor cell implantation, animal randomization, drug administration, and monitoring of tumor growth and animal well-being.



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Caption: Workflow for in vivo combination efficacy studies.

Experimental Protocols

Cell Viability Assay (MTS Assay)

This protocol is for determining the effect of RMC-5552 and a RAS inhibitor, alone and in combination, on the viability of KRAS-mutant NSCLC cells.

Materials:

- KRAS-mutant NSCLC cell lines (e.g., H1373, H2122)
- Complete growth medium (e.g., RPMI-1640 with 10% FBS)
- RMC-5552 (or RMC-6272)
- RAS inhibitor (e.g., sotorasib, adagrasib)

- 96-well plates
- MTS reagent (e.g., CellTiter 96 AQueous One Solution Cell Proliferation Assay)
- Plate reader

Procedure:

- Seed cells in 96-well plates at a density of 2,000-5,000 cells per well in 100 μ L of complete growth medium.
- Incubate overnight at 37°C, 5% CO₂.
- Prepare serial dilutions of RMC-5552 and the RAS inhibitor in complete growth medium.
- Treat cells with single agents or in combination at various concentrations. Include a vehicle control (e.g., DMSO).
- Incubate for 72 hours at 37°C, 5% CO₂.
- Add 20 μ L of MTS reagent to each well.
- Incubate for 1-4 hours at 37°C, 5% CO₂.
- Measure the absorbance at 490 nm using a microplate reader.
- Calculate cell viability as a percentage of the vehicle-treated control. Data can be analyzed for synergy using the combination index (CI) method, where $CI < 1$ indicates synergy.^[1]

Western Blot Analysis

This protocol is for assessing the pharmacodynamic effects of RMC-5552 and a RAS inhibitor on downstream signaling pathways.

Materials:

- KRAS-mutant NSCLC cell lines (e.g., H1373, H2122)
- RMC-5552 (or RMC-6272)

- RAS inhibitor
- Lysis buffer (e.g., RIPA buffer) with protease and phosphatase inhibitors
- Protein quantification assay (e.g., BCA assay)
- SDS-PAGE gels and running buffer
- Transfer apparatus and membranes (e.g., PVDF)
- Blocking buffer (e.g., 5% non-fat milk or BSA in TBST)
- Primary antibodies:
 - Phospho-4E-BP1 (Thr37/46)
 - Total 4E-BP1
 - Phospho-ERK1/2 (Thr202/Tyr204)
 - Total ERK1/2
 - MCL-1
 - BIM
 - Actin or GAPDH (loading control)
- HRP-conjugated secondary antibodies
- Chemiluminescent substrate

Procedure:

- Seed cells in 6-well plates and grow to 70-80% confluency.
- Treat cells with RMC-5552 and/or a RAS inhibitor at the desired concentrations for the specified time (e.g., 2, 6, 24 hours).

- Lyse cells on ice with lysis buffer.
- Clarify lysates by centrifugation and determine protein concentration.
- Denature protein samples and separate by SDS-PAGE.
- Transfer proteins to a PVDF membrane.
- Block the membrane for 1 hour at room temperature.
- Incubate the membrane with primary antibodies overnight at 4°C.
- Wash the membrane and incubate with HRP-conjugated secondary antibodies for 1 hour at room temperature.
- Wash the membrane and detect the signal using a chemiluminescent substrate.[\[1\]](#)

In Vivo Xenograft Studies

This protocol outlines the procedure for evaluating the anti-tumor efficacy of RMC-5552 in combination with a RAS inhibitor in a mouse xenograft model.

Materials:

- Immunodeficient mice (e.g., nude or NSG mice)
- KRAS-mutant NSCLC cells (e.g., H2122) or patient-derived tumor fragments
- RMC-5552
- RAS inhibitor
- Vehicle for drug formulation
- Calipers for tumor measurement

Procedure:

- Subcutaneously implant tumor cells or fragments into the flank of the mice.

- Monitor tumor growth. When tumors reach a mean volume of 150-200 mm³, randomize the mice into treatment groups (n=5-8 mice per group):
 - Group 1: Vehicle
 - Group 2: RMC-5552
 - Group 3: RAS inhibitor
 - Group 4: RMC-5552 + RAS inhibitor
- Administer the drugs according to the specified dosing schedule (e.g., RMC-5552 at 10 mg/kg weekly via intraperitoneal injection; RAS inhibitor at its effective dose and schedule).
[1]
- Measure tumor volumes with calipers twice weekly and monitor mouse body weight as a measure of toxicity.
- At the end of the study, euthanize the mice, and excise the tumors for weight measurement and pharmacodynamic analysis (e.g., Western blotting for pathway biomarkers).[1]

Conclusion

The combination of the mTORC1-selective inhibitor RMC-5552 with RAS inhibitors represents a promising therapeutic strategy for RAS-driven cancers. The preclinical data strongly support a synergistic anti-tumor effect, driven by the dual blockade of critical cell survival and proliferation pathways. The protocols provided herein offer a framework for researchers to further investigate and validate this combination therapy in relevant preclinical models.

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